

Sodium Tartrate Dihydrate (CAS 6106-24-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Sodium tartrate dihydrate

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For Researchers, Scientists, and Drug Development Professionals

Disodium tartrate dihydrate, a salt of L-(+)-tartaric acid, is a crucial reagent in various scientific and pharmaceutical applications. Its precise stoichiometry and stability make it an invaluable standard in analytical chemistry, particularly for moisture determination. This technical guide provides an in-depth overview of the core properties and applications of **sodium tartrate dihydrate**, with a focus on data presentation, experimental protocols, and visual workflows to support research and development activities.

Physicochemical Properties

Sodium tartrate dihydrate is a white crystalline powder known for its stability under normal conditions.^[1] It is widely utilized for its buffering properties and as a primary standard in Karl Fischer titration due to its stable and precise water content of 15.66%.^{[2][3][4]}

Property	Value	References
CAS Number	6106-24-7	[2][5]
Molecular Formula	C ₄ H ₄ Na ₂ O ₆ ·2H ₂ O	[2][6]
Molecular Weight	230.08 g/mol	[6][7][8]
Appearance	White crystalline powder or colorless crystals	[2][9]
Melting Point	120 °C	[6][9]
Decomposition Temperature	>120 °C	[10]
Density	1.82 g/cm ³	[6][8][10]
Bulk Density	~460 kg/m ³	[8][10][11]
Solubility in Water	290 g/L at 20 °C; 29 g/100 g at 60°C	[6][8][10]
Solubility in other solvents	Insoluble in ethanol	[9]
pH of 5% aqueous solution	7.0 - 9.0 at 25 °C	[6][10]
Optical Rotation	+25.0° to +27.0° (c=10 in water)	[6]

Crystal and Molecular Structure

Sodium D-tartrate dihydrate crystallizes in the orthorhombic space group P21212~. The tartrate ion is composed of two planar halves, with the four carbon atoms residing in a single plane. The molecular structure is held together by intermolecular hydrogen bonds facilitated by the water molecules of hydration.[12]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **sodium tartrate dihydrate**.

Spectroscopy	Technique	Source/Reference
Infrared (IR)	KBr Wafer / FTIR	[7] [13]
Raman	[7]	
Nuclear Magnetic Resonance (NMR)	^1H NMR, ^{13}C NMR	[7] [14] [15]

Applications in Research and Drug Development

Sodium tartrate dihydrate serves several key functions in research and pharmaceutical settings:

- **Primary Standard for Karl Fischer Titration:** Due to its stable and exact water content (15.66%), it is the preferred primary standard for the standardization of Karl Fischer reagents used in moisture determination.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)
- **Buffering Agent:** Its ability to maintain a stable pH makes it a useful component in various biochemical and cell culture media.[\[2\]](#)[\[23\]](#)
- **Food Additive:** It is used as an emulsifier and binding agent in food products under the E number E335.[\[5\]](#)
- **Synthesis of Metal Complexes:** It can be used in the preparation of solid-state compounds with bivalent metal ions and in the synthesis of metal oxide nanoparticles.[\[24\]](#)[\[25\]](#)
- **Potential Therapeutic Effects:** Research has indicated that tartaric acid, the parent compound, exhibits vasodilatory and antihypertensive effects.[\[26\]](#)

Experimental Protocols

Standardization of Karl Fischer Reagent using Sodium Tartrate Dihydrate

This protocol outlines the volumetric titration method for determining the water equivalent of a Karl Fischer reagent.

Materials and Equipment:

- Karl Fischer Titrator (volumetric)
- Titration vessel
- Burette
- Analytical balance (readable to 0.1 mg)
- **Sodium Tartrate Dihydrate** (CAS 6106-24-7), finely powdered
- Anhydrous Methanol (or other suitable solvent)
- Karl Fischer Reagent

Methodology:

- Vessel Preparation: Add a sufficient volume of anhydrous methanol to the titration vessel to cover the electrode.
- Pre-Titration: Titrate the solvent with the Karl Fischer reagent to a stable endpoint. This step removes any residual moisture from the solvent and the vessel. Record the volume of reagent used.
- Sample Preparation and Addition: Accurately weigh approximately 150-350 mg of finely powdered **sodium tartrate dihydrate**.[\[27\]](#) Carefully transfer the weighed standard to the conditioned titration vessel.
- Titration: Stir the solution to dissolve the **sodium tartrate dihydrate** completely.[\[28\]](#) Titrate the sample with the Karl Fischer reagent to a stable electrometric endpoint. Record the volume of the titrant consumed.
- Calculation: Calculate the water equivalence factor (F) of the Karl Fischer reagent in mg of water per mL of reagent using the following formula:

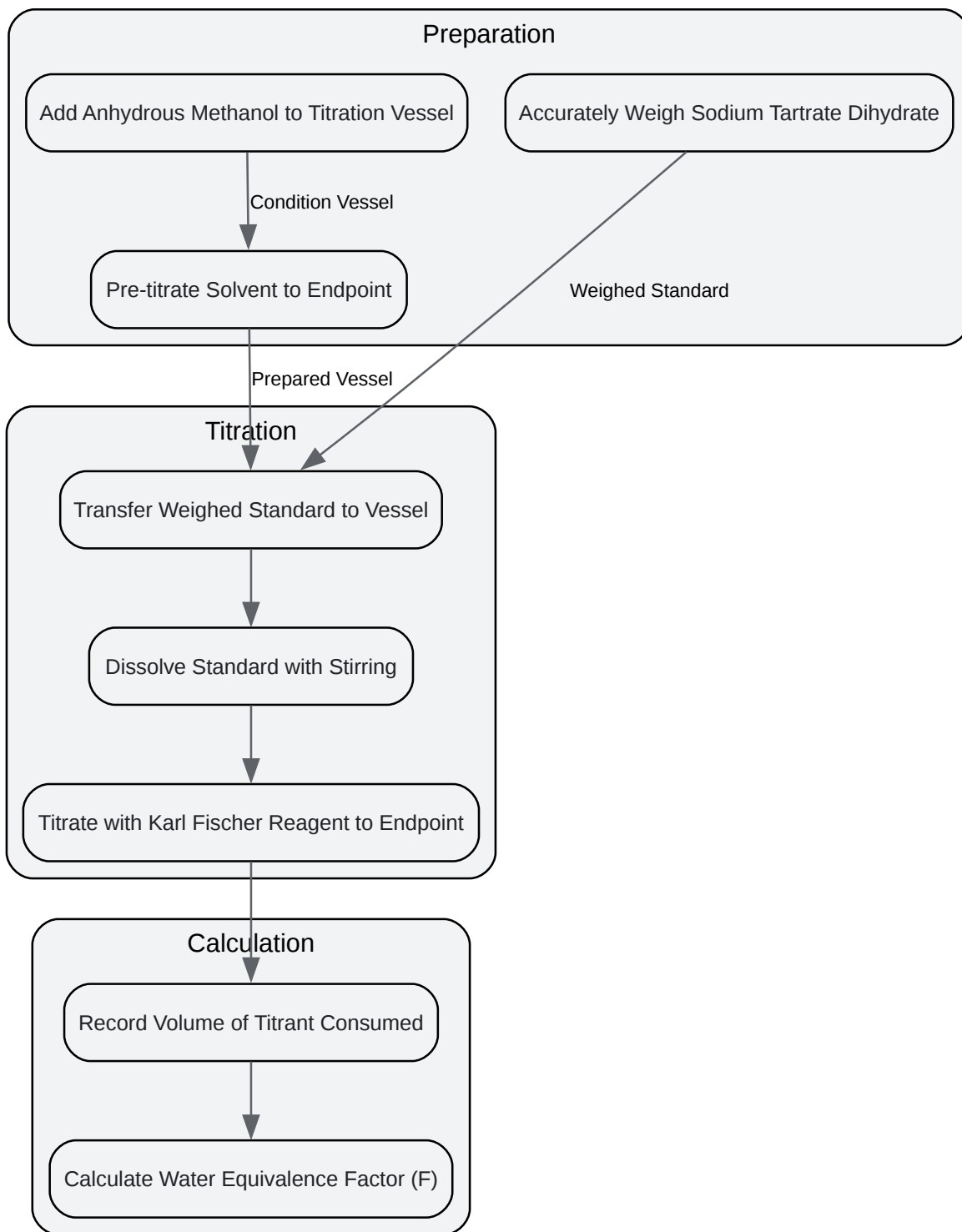
$$F = (0.1566 * w) / v$$

Where:

- F = Water equivalence factor (mg/mL)
- 0.1566 = The theoretical water content of **sodium tartrate dihydrate** (15.66%)[3][4][27]
- w = Weight of the **sodium tartrate dihydrate** in mg
- v = Volume of the Karl Fischer reagent consumed in mL[27]

Workflow for Karl Fischer Titration Standardization

Workflow for Karl Fischer Titration Standardization

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Caption: A flowchart illustrating the key steps in the standardization of Karl Fischer reagent using **sodium tartrate dihydrate**.

Safety and Handling

Sodium tartrate dihydrate is generally considered stable and non-hazardous under normal laboratory conditions.[1][24][29] However, it is recommended to handle it with appropriate personal protective equipment, including gloves and safety glasses, and to work in a well-ventilated area to avoid dust inhalation.[1] It is incompatible with strong oxidizing agents.[10][24][29]

Conclusion

Sodium tartrate dihydrate (CAS 6106-24-7) is a well-characterized and highly reliable chemical compound with significant applications in research, particularly in analytical chemistry and drug development. Its defined stoichiometry and stable water of hydration make it an indispensable primary standard for Karl Fischer titration, ensuring the accuracy and reliability of moisture content determination. The comprehensive data and protocols provided in this guide aim to support scientists and researchers in the effective utilization of this important reagent.

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